

Econazole Nitrate minimal inhibitory concentration various fungi

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Econazole Nitrate

CAS No.: 24169-02-6

Cat. No.: S526861

[Get Quote](#)

Comparative Antifungal Activity Against Candida Species

Antifungal Agent	Candida Species (n=number of isolates)	MIC Range (µg/mL)	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	Geometric Mean (µg/mL)
Econazole	<i>C. albicans</i> (n=67) [1]	0.016 - 16	8	16	1.16
	<i>C. parapsilosis</i> (n=15) [1]	0.0625 - 16	2	-	1.56
	<i>C. tropicalis</i> (n=10) [1]	0.5 - 16	1	-	1.70
Miconazole	<i>C. albicans</i> (n=67) [1]	0.016 - 16	4	16	0.75
Itraconazole	<i>C. albicans</i> (n=67) [1]	0.125 - 16	16	16	5.34
Fluconazole	<i>C. albicans</i> (n=67) [1]	0.25 - 64	64	64	13.45

Key Findings from Experimental Data

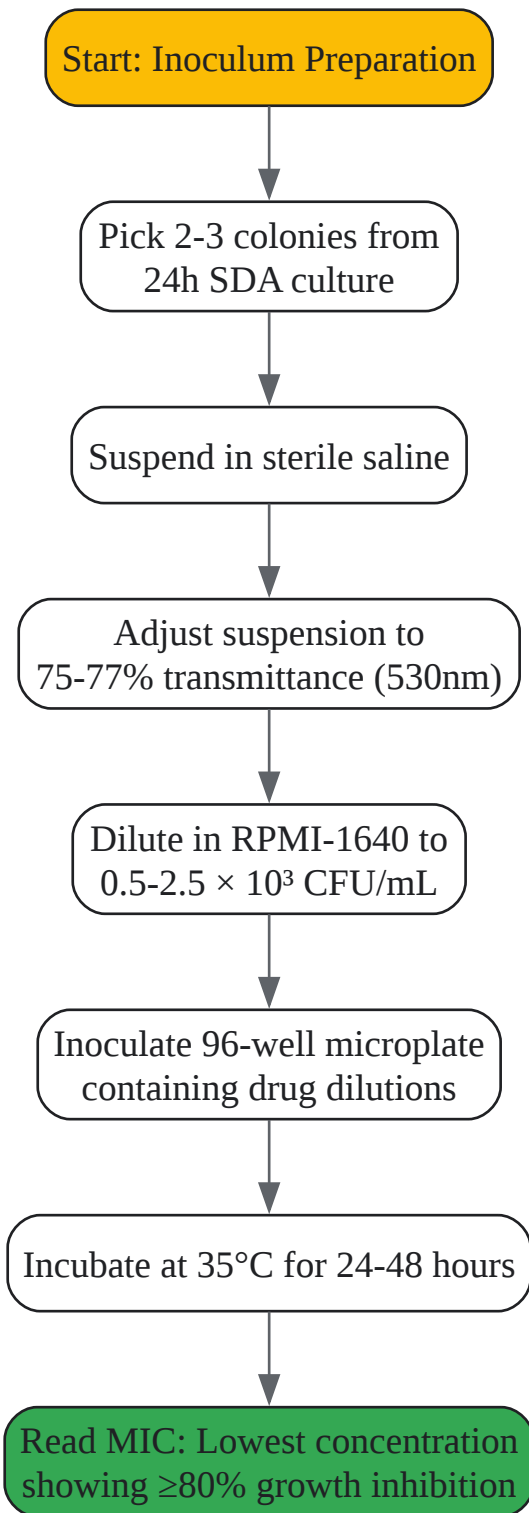
- **High Potency Against *C. albicans*:** The study concluded that for *Candida albicans* isolates, **miconazole and econazole had the best effect** among the agents tested [1].
- **Variable Activity Against Non-*albicans* Species:** Against non-*albicans* *Candida* species, the data suggests that **itraconazole and miconazole displayed more activity** than econazole and fluconazole [1].
- **Clinical Efficacy Corroboration:** The potent in vitro activity of econazole against *C. albicans* is supported by clinical studies, which have shown it to be comparable in antifungal action to miconazole and significantly more effective than nystatin in treating conditions like vaginal candidiasis [2].

Detailed Experimental Protocol

The comparative MIC data presented above was generated using a standardized reference method, ensuring the results are reliable and reproducible for research purposes.

Antifungal Susceptibility Testing of Yeasts using Broth Microdilution

The following workflow outlines the key steps of the CLSI M38-A3 method used in the study [1]:



[Click to download full resolution via product page](#)

Key Materials and Reagents [1] [3]:

- **Test Isolates:** Clinical strains, previously identified to species level (e.g., via PCR-RFLP).

- **Antifungal Agents:** Reference powders of econazole, itraconazole, miconazole, and fluconazole. Econazole, itraconazole, and miconazole are dissolved in 100% dimethyl sulfoxide (DMSO), while fluconazole is dissolved in sterile water.
- **Culture Media:** RPMI-1640 medium, buffered to pH 7.0 with 0.165 M MOPS.
- **Inoculum Standardization:** Adjust cell density spectrophotometrically to achieve a final inoculum concentration of $0.5\text{-}2.5 \times 10^3$ CFU/mL in the test wells.
- **Quality Control:** Use reference strains *C. parapsilosis* ATCC 22019 and *C. krusei* ATCC 6258 in each test run to ensure accuracy.

Conclusion for Researchers

In summary, the experimental data indicates that:

- **Econazole** is a highly potent agent against *Candida albicans*, with activity often superior to fluconazole and itraconazole, and comparable to miconazole [1].
- Its efficacy against non-*albicans* species is variable, and species-specific testing is recommended.
- The provided methodology offers a reliable framework for generating reproducible MIC data for comparative analyses in drug development.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. In vitro activity of econazole in comparison with three common ... [pmc.ncbi.nlm.nih.gov]
2. A comparative clinical evaluation of econazole , miconazole... nitrate [semanticscholar.org]
3. Antifungal Susceptibility Testing of Yeasts using Gradient ... [cdc.gov]

To cite this document: Smolecule. [Econazole Nitrate minimal inhibitory concentration various fungi]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b526861#econazole-nitrate-minimal-inhibitory-concentration-various-fungi>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com